

Tetraniliprole Application Notes & Protocols for *Tuta absoluta*

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Compound Focus: Tetraniliprole

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1.0 Baseline Toxicity and Resistance Tetraniliprole is a diamide insecticide targeting insect ryanodine receptors (RyR), causing uncontrolled calcium release, muscle paralysis, and death [1]. Laboratory bioassays on susceptible strains establish a baseline LC₅₀ (Lethal Concentration for 50% mortality) of **0.029 to 0.03 mg/L** for third-instar larvae [2] [3]. However, field-evolved resistance has been documented. A study of 18 field populations from northern China identified one population (Huailai) with **moderate resistance (36.2-fold)** compared to a susceptible lab strain [4] [1]. This resistance is autosomal, incompletely dominant, polygenic, and linked to enhanced metabolic detoxification by cytochrome P450 monooxygenases (P450s) and glutathione S-transferases (GSTs) [4] [3] [1].

2.0 Documented Field Application Rates and Efficacy Field trial data provides practical application rates, though availability is currently limited to specific regions.

- Efficacy in Iranian Field Trials:** A study in Iran evaluated tetraniliprole (formulated as Vayego SC200) on tomato fields across three provinces. The results, summarized below, showed that a rate of 350 mL/ha provided higher efficacy than 250 mL/ha and outperformed other insecticides like indoxacarb and flubendiamide [5].

Table: Field Efficacy of Tetraniliprole Against *Tuta absoluta*

Location	Treatment (Application Rate)	Reported Efficacy (%)
Markazi Province	Tetraniliprole 350 mL/ha	82.74%

Location	Treatment (Application Rate)	Reported Efficacy (%)
Kermanshah Province	Tetraniliprole 350 mL/ha	73.02%
Hormozgan Province	Tetraniliprole 350 mL/ha	82.17%
Multiple Provinces	Tetraniliprole 250 mL/ha	Lower than 350 mL/ha rate

3.0 Experimental Protocols for Efficacy and Resistance Assessment For researchers, standardized protocols are essential for generating comparable data.

3.1 Leaf-Dip Bioassay for Toxicity and Resistance Monitoring [4] [2] This protocol is used to determine baseline toxicity (LC₅₀) and monitor resistance in field populations.

- **Insects:** Third-instar larvae.
- **Insecticide Preparation:** Prepare a stock solution of technical grade **tetraniliprole** (e.g., 95% purity) in acetone. Serially dilute this with distilled water containing 0.05% Triton X-100 as a surfactant.
- **Leaf Treatment:** Immerse fresh tomato leaflets in the insecticide solutions for 15 seconds. Air-dry the leaves at room temperature.
- **Bioassay:** Place treated leaves in Petri dishes lined with moist filter paper. Transfer 20 larvae onto the leaves per replicate.
- **Data Collection:** Record mortality after 48-72 hours. Larvae that do not respond to gentle probing with a fine brush are considered dead.
- **Data Analysis:** Use probit analysis to calculate LC₁₀, LC₃₀, LC₅₀, and LC₉₀ values, as well as resistance ratios.

3.2 Field Trial Design for Efficacy Evaluation [5]

- **Experimental Design:** Randomized Complete Block Design (RCBD) with multiple replications.
- **Plot Size:** A typical plot may consist of 5 planting rows, each 10 meters long.
- **Application:** Apply treatments when pest incidence reaches the economic injury level (e.g., 4-5 larvae per plant). Use a calibrated backpack sprayer.
- **Assessment:** Sample plants pre-spray and at 3, 7, 10, and 14 days post-spray. Assess larval mortality and the percentage of mined leaflets or damaged fruits. Calculate efficacy using appropriate formulas like Henderson-Tilton.

4.0 Transgenerational and Sublethal Effects Exposure to sublethal concentrations can have complex, multi-generational consequences:

- **Parental Generation (F₀):** Exposure to LC₁₀ and LC₃₀ of **tetraniliprole** prolongs larval and pupal development and reduces adult longevity and fecundity [2].
- **Progeny Generations (F₁, F₂):** A **hormetic effect** is observed. The LC₁₀ concentration can trigger faster development and increased population growth rates in unexposed offspring, posing a risk of population resurgence. The LC₃₀ concentration continues to cause negative effects [2].
- **Molecular Basis:** This hormesis is linked to the altered expression of genes related to reproduction (e.g., *Vg*, *VgR*) and the persistent overexpression of detoxification genes (e.g., *CYP4M116*, *CYP6AW1*) across generations [2].

5.0 Cross-Resistance Patterns The **tetraniliprole**-resistant Huailai population showed significant cross-resistance to other diamides, highlighting potential challenges within this insecticide class [4].

Table: Cross-Resistance Profile of a **Tetraniliprole**-Resistant *Tuta absoluta* Population

Insecticide	Class	Cross-Resistance Level (Fold)
Tetraniliprole	Diamide	36.2 (Baseline resistance)
Chlorantraniliprole	Diamide	12.2
Flubendiamide	Diamide	6.7
Broflanilide	Meta-diamide	1.6 (Little to no cross-resistance)
Spinosad	Spinosyn	2.1
Indoxacarb	Oxadiazine	2.8

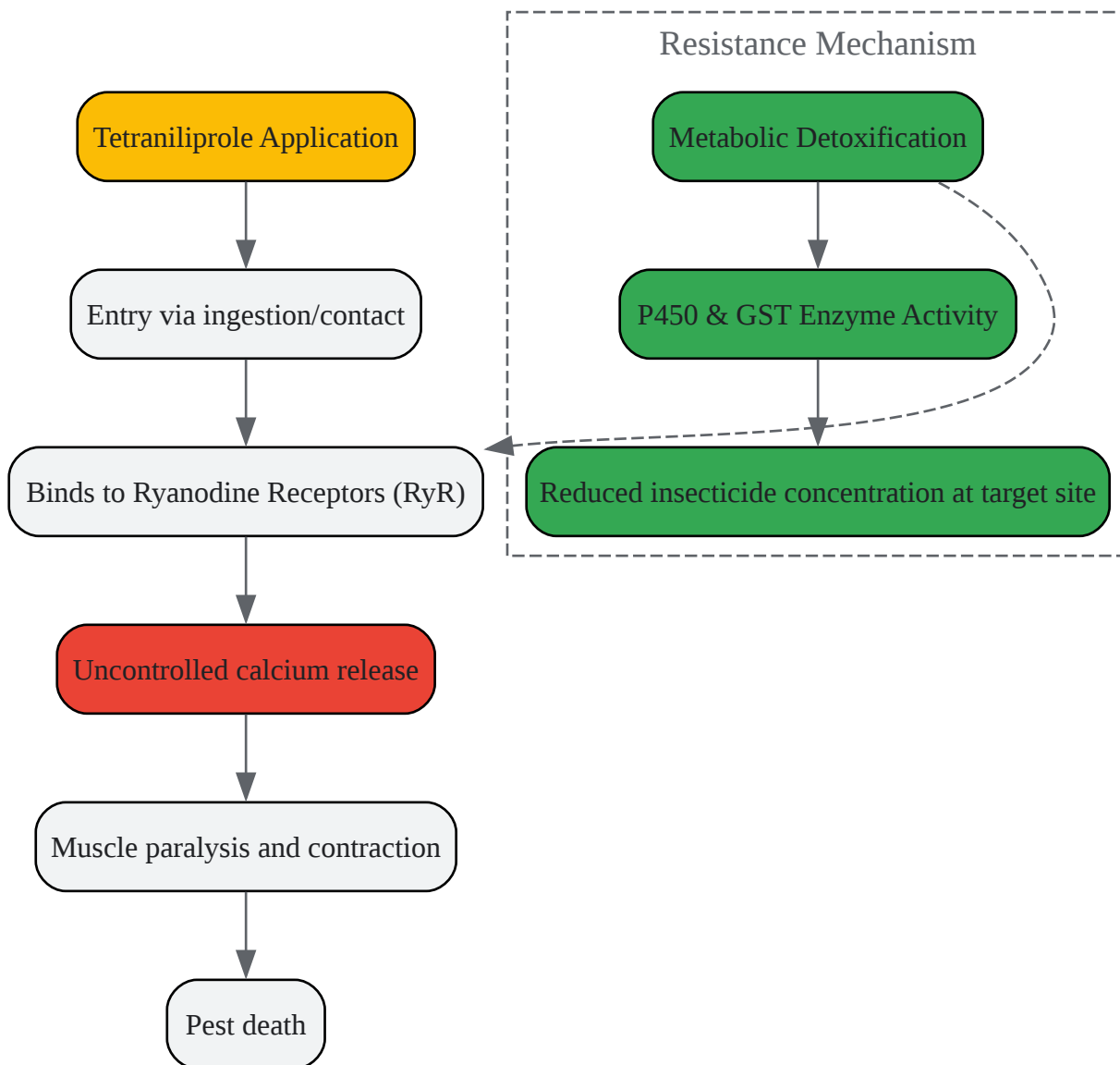
6.0 Resistance Management and Integrated Pest Management (IPM) Proactive resistance management is critical for sustaining diamide efficacy.

- **Insecticide Rotation:** Rotate **tetraniliprole** with insecticides from different IRAC groups, such as spinosyns (e.g., spinosad), metadiamides (e.g., broflanilide), or microbial insecticides (e.g., *Bacillus thuringiensis*), given the low cross-resistance observed [4] [6].
- **Synergists:** Piperonyl butoxide (PBO) significantly enhances **tetraniliprole** toxicity in resistant populations, confirming the role of P450s and validating its use as a diagnostic tool [4] [1].
- **Non-Chemical Tactics:** Incorporate tools like **mating disruption** using biodegradable pheromone dispensers, which have been shown to significantly reduce pest catches and crop damage when

combined with a judicious insecticide schedule [7]. Biopesticides based on essential oils (e.g., peppermint oil) also show promise as effective, lower-environmental-impact alternatives [8].

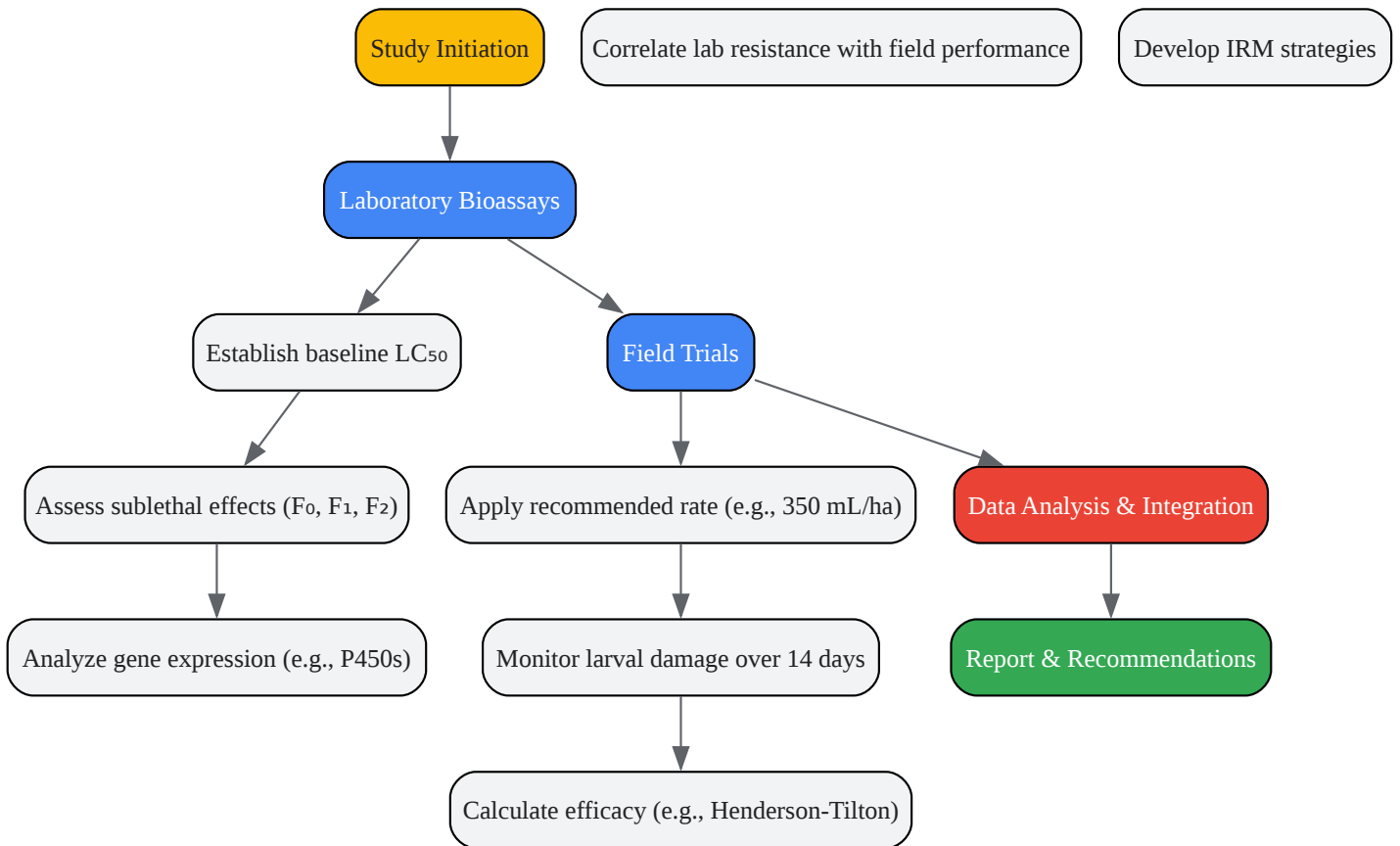
Key Signaling Pathway and Experimental Workflow

The following diagrams summarize the molecular mechanism of **tetraniliprole** and a standard research workflow for evaluating its efficacy and resistance.



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Tetraniliprole's Mechanism and Resistance



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Tetraniliprole Research Workflow

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References

1. Researchers point out resistance of Tuta Absolute to the ... [revistacultivar.com]
2. Tetraniliprole Triggers Transgenerational Hormesis in an ... [pmc.ncbi.nlm.nih.gov]

3. Proactive Resistance Management Studies Highlight the ... [mdpi.com]
4. resistance in Tetraniliprole -collected populations of field ... | CoLab Tuta [colab.ws]
5. Effectiveness of New Insecticide, Tetraniliprole (Vayego SC200)... [jpp.um.ac.ir]
6. Lethal and sub-lethal effects of bio-and chemical insecticides on the... [ejbpc.springeropen.com]
7. Mating Disruption with Biodegradable Dispensers ... [pmc.ncbi.nlm.nih.gov]
8. Essential oils vs. Synthetic insecticides: Evaluating field performance... [researchsquare.com]

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